

physical and chemical properties of 2,5-diethoxytetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,5-Diethoxytetrahydrofuran**

Cat. No.: **B1583660**

[Get Quote](#)

In-Depth Technical Guide to 2,5-Diethoxytetrahydrofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,5-diethoxytetrahydrofuran** (CAS No. 3320-90-9), a versatile heterocyclic organic compound. This document details its key characteristics, experimental protocols for its synthesis, and its role in significant chemical transformations.

Core Physical and Chemical Properties

2,5-Diethoxytetrahydrofuran is a colorless liquid with a mild, fruity odor.^[1] It is a stable diether of tetrahydrofuran, existing as a mixture of cis and trans isomers. The quantitative physical and chemical properties are summarized in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₃	[1] [2] [3] [4]
Molecular Weight	160.21 g/mol	[1] [2] [3] [4]
Boiling Point	246.12 °C (estimated)	[1]
63-67 °C at 20 mbar	[5] [6]	
Melting Point	Not available	[1]
Density	1.0564 g/cm ³ (estimated)	[1]
0.98 g/cm ³	[7]	
Refractive Index	1.4620 (estimated)	[1]
Flash Point	56.7 °C	[1] [8]
Vapor Pressure	1.72 mmHg at 25 °C	[1]

Chemical and Safety Properties

Property	Value	Source
CAS Number	3320-90-9	[1] [2] [3] [4]
EINECS Number	222-026-3	[1]
Hazard Class	3.2	[1]
Packing Group	III	[1]
RIDADR	1993	[1]
Solubility	Used as a solvent for a wide range of organic compounds.	[1]

Experimental Protocols

Synthesis of 2,5-Diethoxytetrahydrofuran

A documented method for the synthesis of **2,5-diethoxytetrahydrofuran** involves the acid-catalyzed cyclization of 4,4-diethoxy-1-butanal.[\[5\]](#)[\[6\]](#)

Materials:

- 4,4-diethoxy-1-butanal
- Strongly acidic ion exchange resin (e.g., Amberlite IR-200c or Dowex MSC-1)

Procedure:

- A mixture of 4,4-diethoxy-1-butanal and a catalytic amount of a strongly acidic ion exchange resin is prepared. For example, 32 g (0.2 mol) of 4,4-diethoxy-1-butanal can be mixed with 1.0 g of Amberlite IR-200c.^[6] Alternatively, 80 g (0.5 mol) of the butanal can be combined with 4 g of Dowex MSC-1.^{[5][6]}
- The mixture is stirred at a controlled temperature for a specified duration. Reaction conditions can be, for instance, 40 °C for 2 hours or 30 °C for 4 hours.^{[5][6]}
- Upon completion, the ion exchange resin is removed by filtration.
- The resulting filtrate is then purified by distillation under reduced pressure. **2,5-Diethoxytetrahydrofuran** is collected at a head temperature of 64-67 °C at 20 mbar.^[6]

This process yields a product that is a mixture of cis and trans isomers with a purity of approximately 96.6% to 97.5%.^{[5][6]} The yield, based on the converted 4,4-diethoxy-1-butanal, is reported to be between 86.7% and 91%.^{[5][6]}

Chemical Reactions and Applications

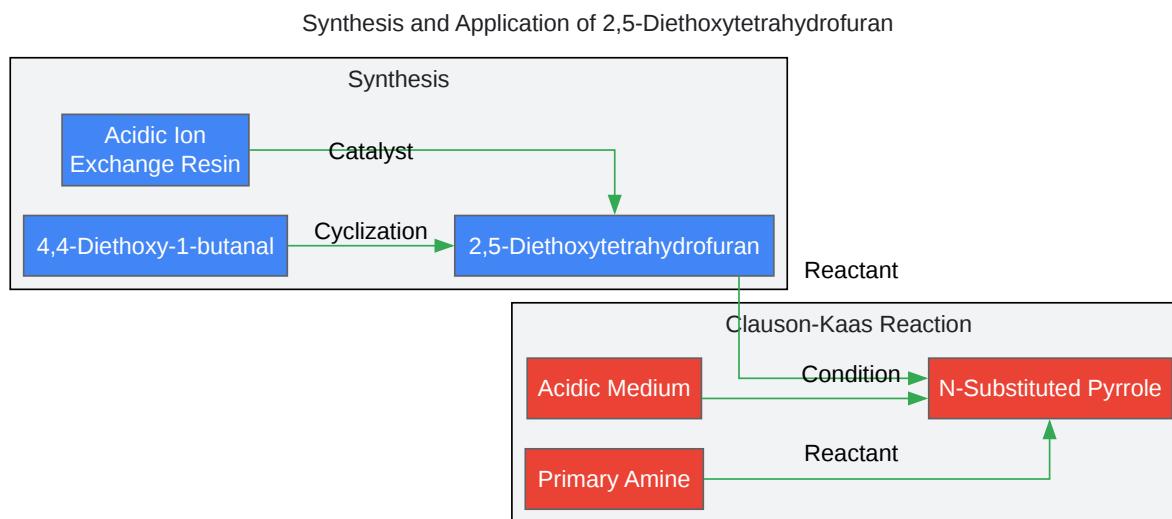
2,5-Diethoxytetrahydrofuran is a valuable intermediate in organic synthesis, primarily recognized for its application in the Clauson-Kaas reaction for the synthesis of N-substituted pyrroles.^{[9][10][11][12]}

Clauson-Kaas Reaction

In the Clauson-Kaas reaction, 2,5-dialkoxytetrahydrofurans, such as **2,5-diethoxytetrahydrofuran**, react with primary amines in an acidic medium to form N-substituted pyrroles.^{[9][10]} The reaction proceeds through an acid-catalyzed ring-opening of the tetrahydrofuran derivative to form a 1,4-dicarbonyl intermediate, which then condenses with the primary amine to yield the pyrrole ring.

This reaction is a cornerstone in the synthesis of a wide array of pyrrole-containing compounds, which are significant scaffolds in pharmaceuticals and natural products.[10]

The general workflow for the synthesis of **2,5-diethoxytetrahydrofuran** and its subsequent use in the Clauson-Kaas reaction is depicted in the following diagram.



[Click to download full resolution via product page](#)

Workflow for **2,5-diethoxytetrahydrofuran** synthesis and reaction.

Other Industrial Applications

Beyond its role in fine chemical synthesis, **2,5-diethoxytetrahydrofuran** finds application in various industrial sectors. It is utilized as a stabilizer for polymers, preventing degradation and enhancing material stability.[1] Furthermore, it serves as a precursor in the production of certain agrochemicals.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 2,5-Diethoxytetrahydrofuran | C8H16O3 | CID 95500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. parchem.com [parchem.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. US4680420A - Process for the producing 2,5-dimethoxytetrahydrofuran and 2,5-diethoxytetrahydrofuran - Google Patents [patents.google.com]
- 6. DE3544046A1 - METHOD FOR PRODUCING 2,5-DIMETHOXY- AND 2,5-DIETHOXYTETRAHYDROFURAN - Google Patents [patents.google.com]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. Furan,2,5-diethoxytetrahydro- | CAS#:3320-90-9 | Chemsoc [chemsoc.com]
- 9. Clauson-Kaas-Reaktion – Wikipedia [de.wikipedia.org]
- 10. Clauson–Kaas pyrrole synthesis using diverse catalysts: a transition from conventional to greener approach - PMC [pmc.ncbi.nlm.nih.gov]
- 11. BJOC - Clauson–Kaas pyrrole synthesis using diverse catalysts: a transition from conventional to greener approach [beilstein-journals.org]
- 12. arkat-usa.org [arkat-usa.org]
- To cite this document: BenchChem. [physical and chemical properties of 2,5-diethoxytetrahydrofuran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583660#physical-and-chemical-properties-of-2-5-diethoxytetrahydrofuran>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com